

Application Note: Analysis of Triethylene Glycol Bis(2-Ethylhexanoate) by Gas Chromatography

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Compound of Interest

Compound Name: *Triethylene glycol bis(2-ethylhexanoate)*

Cat. No.: *B024735*

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Abstract

This application note provides a detailed protocol for the determination of **Triethylene glycol bis(2-ethylhexanoate)** (3GO), a common plasticizer, using gas chromatography (GC) coupled with a flame ionization detector (FID) or a mass spectrometer (MS). The methodologies outlined are intended for researchers, scientists, and quality control professionals in the pharmaceutical, materials science, and drug development industries. This document includes protocols for sample preparation, proposed GC-MS operating conditions, and a summary of expected quantitative data.

Introduction

Triethylene glycol bis(2-ethylhexanoate), also known as 3GO or TEG-2EH, is a high-boiling point ester widely used as a plasticizer in various polymers, including polyvinyl chloride (PVC) and polyvinyl butyral (PVB).^{[1][2]} Its presence and concentration can significantly affect the physical properties of these materials, such as flexibility and durability. Monitoring the levels of 3GO is crucial for quality control during the manufacturing process and for assessing its potential to migrate from packaging materials into consumer products, a process known as leaching.^{[3][4][5][6][7]} Gas chromatography is a robust and reliable analytical technique for the separation and quantification of volatile and semi-volatile compounds like 3GO.^{[8][9]} This application note details a GC-based method suitable for the analysis of 3GO.

Experimental Protocols

Sample Preparation

The appropriate sample preparation method will depend on the matrix from which 3GO is being analyzed. Below are general guidelines for different sample types.

a) Solid Polymer Samples (e.g., PVC, PVB)

- **Mechanical Reduction:** Reduce the polymer sample to a small particle size to maximize the surface area for extraction. This can be achieved by cryo-milling or cutting the sample into small pieces.
- **Solvent Extraction:**
 - Weigh approximately 1 gram of the prepared polymer sample into a glass vial.
 - Add 10 mL of a suitable organic solvent such as dichloromethane or a hexane/isopropanol mixture.
 - Seal the vial and agitate the sample for a predetermined time (e.g., 24 hours) at a controlled temperature (e.g., 40°C) to facilitate the extraction of 3GO.
 - For accelerated extraction, sonication or Soxhlet extraction may be employed.
- **Filtration and Dilution:**
 - After extraction, allow the polymer to settle.
 - Carefully transfer the solvent extract to a clean vial, filtering through a 0.45 µm PTFE syringe filter to remove any particulate matter.
 - If necessary, dilute the extract to a concentration within the calibrated range of the GC instrument.

b) Liquid Samples (e.g., leachability studies)

- **Liquid-Liquid Extraction (LLE):**

- Take a known volume of the liquid sample (e.g., 10 mL).
- Add an equal volume of an immiscible organic solvent with a high affinity for 3GO, such as dichloromethane or ethyl acetate.
- Vigorously shake the mixture in a separatory funnel for several minutes.
- Allow the layers to separate and collect the organic layer containing the extracted 3GO.
- Repeat the extraction process on the aqueous layer to ensure complete recovery.
- Concentration:
 - The combined organic extracts can be concentrated under a gentle stream of nitrogen to a smaller, known volume to increase the concentration of 3GO for analysis.

GC-MS Operating Conditions

The following are proposed starting conditions for the analysis of **Triethylene glycol bis(2-ethylhexanoate)**. Optimization may be required based on the specific instrument and sample matrix.

| Parameter | Recommended Condition |
|--------------------------|---|
| Gas Chromatograph | Agilent 8890 GC or equivalent |
| Mass Spectrometer | Agilent 5977B MSD or equivalent |
| GC Column | Agilent J&W DB-5ms (30 m x 0.25 mm, 0.25 μ m) or similar non-polar column |
| Injector | Split/Splitless |
| Injector Temperature | 280°C |
| Injection Volume | 1 μ L |
| Split Ratio | 20:1 (can be adjusted based on concentration) |
| Carrier Gas | Helium |
| Flow Rate | 1.0 mL/min (constant flow) |
| Oven Temperature Program | Initial: 150°C, hold for 2 minRamp: 15°C/min to 300°CHold: 10 min at 300°C |
| MSD Transfer Line Temp | 280°C |
| Ion Source Temperature | 230°C |
| Quadrupole Temperature | 150°C |
| Ionization Mode | Electron Ionization (EI) |
| Ionization Energy | 70 eV |
| Mass Scan Range | 40 - 500 amu |
| Solvent Delay | 5 minutes |

Data Presentation

Quantitative data should be summarized in a clear and structured format. Below is an example of how to present calibration and sample analysis results.

Table 1: Calibration Data for 3GO Analysis

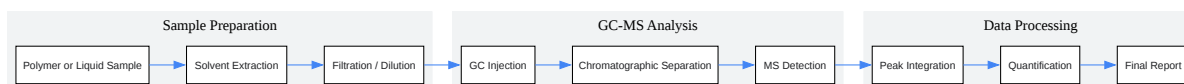
| Concentration (µg/mL) | Peak Area |
|-----------------------------|-----------|
| 1.0 | 15,000 |
| 5.0 | 78,000 |
| 10.0 | 155,000 |
| 25.0 | 380,000 |
| 50.0 | 760,000 |
| Linearity (R ²) | 0.9995 |
| LOD | 0.2 µg/mL |
| LOQ | 0.7 µg/mL |

Table 2: Sample Analysis Results

| Sample ID | Retention Time (min) | Concentration of 3GO (µg/mL) |
|---------------------|----------------------|------------------------------|
| Polymer Extract A | 15.2 | 22.5 |
| Polymer Extract B | 15.2 | 18.9 |
| Leaching Solution 1 | 15.2 | 3.1 |
| Leaching Solution 2 | 15.2 | 4.5 |

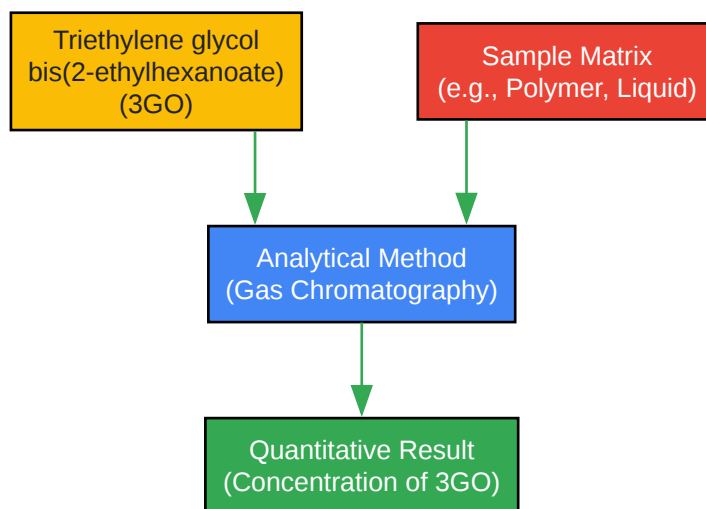
Mandatory Visualization

The following diagrams illustrate the experimental workflow and logical relationships in the analysis of **Triethylene glycol bis(2-ethylhexanoate)**.



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Caption: Workflow for the GC-MS analysis of 3GO.



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Caption: Logical relationship of analytical components.

Conclusion

The gas chromatography method detailed in this application note provides a reliable and robust approach for the analysis of **Triethylene glycol bis(2-ethylhexanoate)**. The outlined protocols for sample preparation and GC-MS conditions serve as a strong foundation for researchers and scientists. Method validation should be performed in the respective laboratory to ensure accuracy and precision for the specific sample matrices being analyzed.

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